

Proper Disposal of Chlorbromuron: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Chlorbromuron*

Cat. No.: *B083572*

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This document provides essential safety and logistical information for the proper disposal of **Chlorbromuron**, a now-obsolete herbicide. The following procedures are designed to ensure the safety of laboratory personnel and compliance with general hazardous waste regulations. Given that **Chlorbromuron** is no longer in common use, specific disposal guidelines are not readily available; therefore, adherence to general best practices for hazardous chemical waste is critical. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Immediate Safety and Handling Precautions

Chlorbromuron is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] It is also recognized as being harmful to aquatic life with long-lasting effects.^[1] When handling **Chlorbromuron**, appropriate personal protective equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.

- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, a respirator may be required. Consult your EHS department for specific respirator requirements.

Step-by-Step Disposal Protocol for **Chlorbromuron Waste

This protocol covers solid **Chlorbromuron**, solutions containing **Chlorbromuron**, and contaminated labware.

Step 1: Waste Identification and Segregation

- Identify: Clearly label all waste containing **Chlorbromuron** as "Hazardous Waste - **Chlorbromuron**".
- Segregate: Do not mix **Chlorbromuron** waste with other chemical waste streams unless explicitly approved by your EHS department. Store it separately from incompatible materials, particularly strong oxidizing agents, acids, and bases to prevent violent reactions or the emission of toxic gases.[\[2\]](#)

Step 2: Container Selection and Management

- Choose a Compatible Container: Use a container that is in good condition and compatible with **Chlorbromuron**. For solid waste, a securely sealable plastic or glass container is appropriate. For liquid waste, use a leak-proof container with a screw-on cap.[\[3\]](#)[\[4\]](#) Avoid using food-grade containers like milk jugs.[\[5\]](#)
- Labeling: Affix a hazardous waste tag to the container immediately. Fill out all required information, including the chemical name ("**Chlorbromuron**"), concentration, and date.
- Keep Containers Closed: Waste containers must be kept securely closed at all times, except when adding waste.[\[3\]](#)[\[4\]](#)

Step 3: Waste Accumulation and Storage

- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which must be at or near the point of generation.[\[2\]](#)

- Secondary Containment: Place the primary waste container within a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[3] The secondary container should be able to hold 110% of the volume of the primary container.[3]
- Storage Limits: Do not exceed the storage time limits for SAAs as defined by your institution and local regulations. A partially filled container may remain in an SAA for up to one year, but a full container must be removed within three days.[2]

Step 4: Disposal of Empty Containers

- Triple Rinsing: Empty containers that held **Chlorbromuron** must be triple-rinsed.[4][6]
 - Rinse the container with a suitable solvent (e.g., methanol or another solvent in which **Chlorbromuron** is soluble).
 - Collect this first rinsate as hazardous waste and add it to your **Chlorbromuron** waste container.
 - Repeat the rinse two more times, collecting the rinsate each time.[4]
- Final Disposal: After triple rinsing and allowing the container to air dry, it may be disposed of in the regular trash, unless your local regulations state otherwise.[4]

Step 5: Arranging for Final Disposal

- Contact EHS: Once your waste container is full or you are approaching the storage time limit, contact your institution's EHS department to arrange for pickup and final disposal.
- Recommended Disposal Method: The recommended disposal method for obsolete pesticides like **Chlorbromuron** is often high-temperature incineration.[7][8] Landfilling may be an option, but regulations are subject to significant change, and consultation with environmental agencies is required.[9] Your EHS department will manage the final disposal process.

Quantitative Data Summary

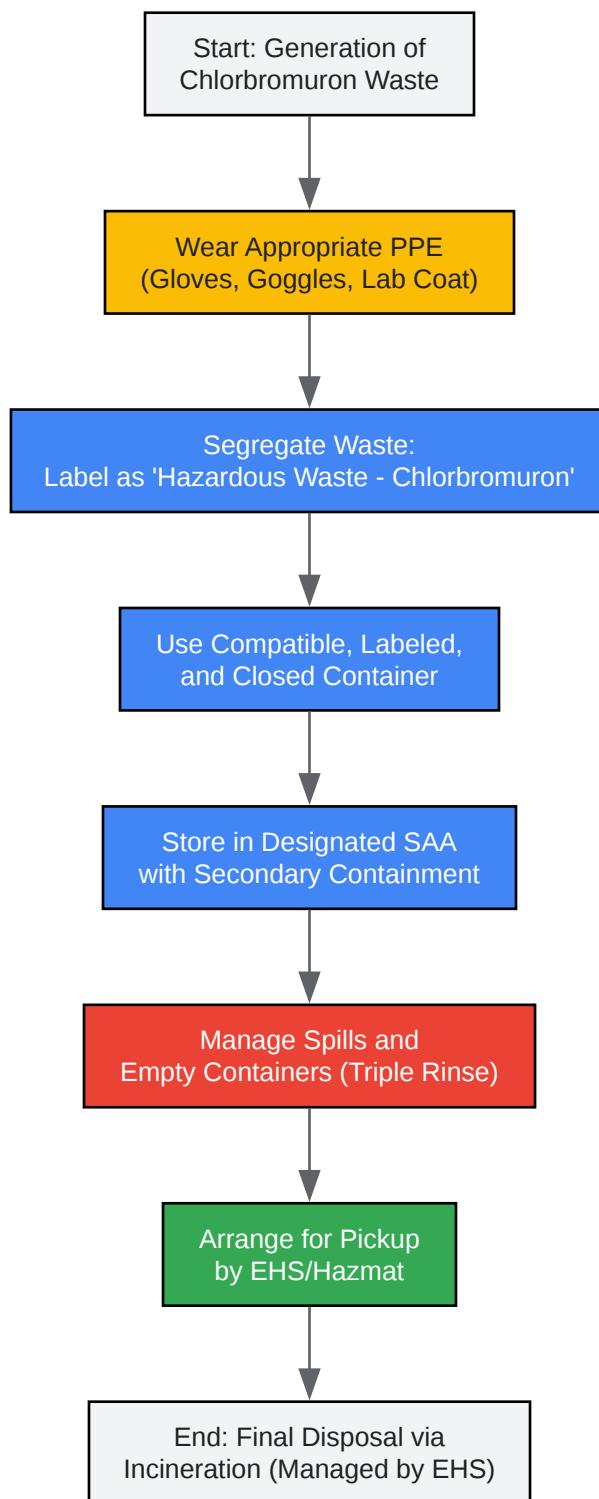
Parameter	Value/Information
Chemical Formula	C ₉ H ₁₀ BrCIN ₂ O ₂
Molar Mass	293.54 g/mol [9]
Solubility in Water	35 mg/L (at 20 °C)[9]
Recommended Disposal	High-temperature incineration is a common method for similar phenylurea herbicides.[7][8] Final determination is made by certified hazardous waste disposal facilities in accordance with local, state, and federal regulations.[1]
UN Number (Transport)	UN3077 (for Environmentally hazardous substance, solid, n.o.s.)[10]

Experimental Protocols

While standard laboratory practice does not involve on-site chemical treatment of hazardous waste, research has been conducted on methods to degrade **Chlorbromuron** in aqueous solutions. One such method is the electro-Fenton process. This advanced oxidation process has been shown to achieve over 98% removal of total organic carbon from **Chlorbromuron**-contaminated water under optimized conditions.[11] The efficiency of this process is influenced by factors such as cell voltage, pH, and the initial herbicide concentration.[11] It is important to note that this is a specialized experimental procedure and should not be attempted for routine waste disposal in a standard laboratory setting.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Chlorbromuron** waste from a laboratory setting.



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Caption: Workflow for the safe disposal of **Chlorbromuron** waste.

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